

Unlocking the Potential of Decyl Disulfide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Decyl disulfide

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This guide provides an in-depth exploration of **decyl disulfide**, a versatile molecule with significant, yet underexplored, potential across various research domains. For researchers, scientists, and drug development professionals, this document serves as a technical resource, elucidating the core principles, practical methodologies, and future directions for the application of **decyl disulfide**. We will delve into its synthesis, its pivotal role in the formation of self-assembled monolayers, its promise in redox-responsive drug delivery systems, and its emerging applications in agriculture and as a potential antioxidant.

Decyl Disulfide: Physicochemical Properties and Synthesis

Decyl disulfide ($C_{20}H_{42}S_2$) is a symmetrical dialkyl disulfide characterized by two decyl chains linked by a disulfide bond. Its long alkyl chains confer significant hydrophobicity, a key feature influencing its applications in surface science and drug delivery.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₂₀ H ₄₂ S ₂	--INVALID-LINK--[1]
Molecular Weight	346.68 g/mol	--INVALID-LINK--[1]
CAS Number	10496-18-1	--INVALID-LINK--[1]
Boiling Point	208 °C at 2 mmHg	--INVALID-LINK--[2]
Melting Point	-13.99 °C	--INVALID-LINK--[2]
Density	0.89 g/cm ³	--INVALID-LINK--[2]
LogP (Octanol/Water Partition Coefficient)	11.321 (estimated)	--INVALID-LINK--[2]

Synthesis of Decyl Disulfide

A common and efficient method for synthesizing symmetrical disulfides like **decyl disulfide** is through the oxidative coupling of the corresponding thiols or via reaction of alkyl halides with a sulfur source.[3] A general and practical laboratory-scale synthesis starting from an alkyl halide is outlined below.

Experimental Protocol: Synthesis from 1-Iododecane[2]

Materials:

- 1-Iododecane
- Sodium sulfide nonahydrate (Na₂S·9H₂O)
- Polyethylene glycol 200 (PEG-200)
- Hexachloroethane (C₂Cl₆) or Carbon tetrachloride (CCl₄)
- Ethyl acetate-hexane mixture (1:1, v/v)
- Deionized water
- Silica gel for column chromatography

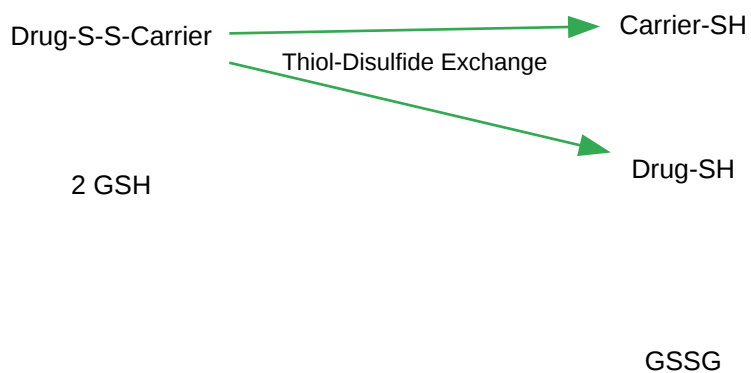
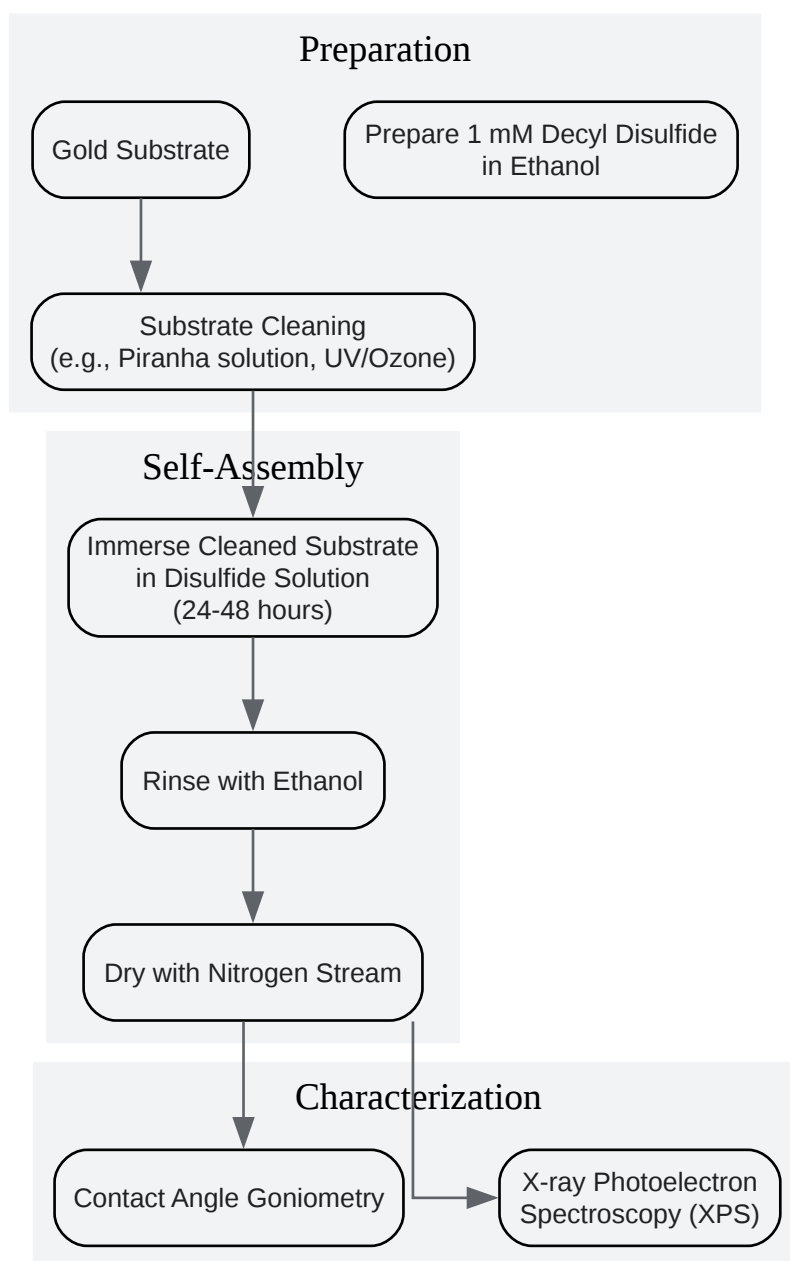
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve the alkyl halide (e.g., 1-iododecane, 2 mmol) and C_2Cl_6 or CCl_4 (1.5 mmol) in PEG-200 (2 mL).
- At room temperature, add $\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$ (0.291 g, 2.2 mmol) to the solution.
- Stir the reaction mixture continuously. Monitor the reaction progress by thin-layer chromatography (TLC) until the starting alkyl halide is completely consumed (typically 30 to 150 minutes).
- Upon completion, dilute the reaction mixture with deionized water (1 mL).
- Extract the product with an ethyl acetate-hexane mixture (1:1, v/v; 4 x 2 mL).
- Combine the organic extracts, concentrate under reduced pressure, and purify the crude product by silica gel column chromatography to yield pure **decyl disulfide**.

Application in Self-Assembled Monolayers (SAMs)

Decyl disulfide is an excellent candidate for the formation of self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold.^[4] The disulfide bond cleaves upon adsorption to the gold surface, forming two gold-thiolate bonds, resulting in a densely packed, organized monolayer.^{[5][6]} These SAMs can be used to modify surface properties such as wettability, adhesion, and biocompatibility, and to construct platforms for biosensors and nanoelectronics.

Workflow for SAM Formation and Characterization



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